

# In-Depth Technical Guide: Physicochemical Properties of Boc-Glu-OH Powder

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## Compound of Interest

Compound Name: *Boc-Glu-OH*

Cat. No.: *B558323*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of N-tert-Butoxycarbonyl-L-glutamic acid (**Boc-Glu-OH**) powder, a critical reagent in solid-phase peptide synthesis (SPPS). The information presented herein is intended to support researchers and professionals in the effective handling, characterization, and application of this compound.

## Physical Appearance

**Boc-Glu-OH** is typically supplied as a white to off-white or slightly yellow to beige crystalline powder. Its physical state as a finely divided solid facilitates its handling and dissolution in appropriate solvents for synthetic applications.

## Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **Boc-Glu-OH** powder, compiled from various supplier technical data sheets.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>10</sub> H <sub>17</sub> NO <sub>6</sub>   |
| Molecular Weight  | 247.25 g/mol  |
| Melting Point     | Approximately 110-113 °C (with decomposition)   |
| Optical Rotation  | [α] <sup>20</sup> /D between -12.5° and -15.5° (c=1 in methanol)  |
| Purity (Assay)    | ≥98%  |
| Solubility        | Soluble in polar organic solvents such as Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), methanol, acetone, chloroform, dichloromethane, and ethyl acetate. It is also soluble in water. |

## Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below, based on established standards.

### Determination of Melting Range (Adapted from USP <741>)

The melting range of **Boc-Glu-OH** can be determined using the capillary method.

Apparatus:

- Melting point apparatus with a heated bath and a calibrated thermometer or an automated instrument.
- Capillary tubes (0.8-1.2 mm internal diameter).

Procedure:

- Sample Preparation: Gently pulverize a small amount of the **Boc-Glu-OH** powder. Introduce the powder into a capillary tube to a height of approximately 3 mm.

- **Measurement:** Place the capillary tube in the melting point apparatus. Heat the sample at a rate of 1 °C/min.
- **Data Recording:** Record the temperature at which the first liquid phase appears (onset) and the temperature at which the last solid particle disappears (clear point). The range between these two temperatures is the melting range. Given that **Boc-Glu-OH** decomposes, the temperature at which decomposition is observed should also be noted.

## Determination of Specific Rotation (Adapted from USP <781>)

The specific rotation of **Boc-Glu-OH** is a measure of its optical activity.

Apparatus:

- A calibrated polarimeter.
- A 1-decimeter (dm) polarimeter cell.
- A sodium lamp (589 nm) or other specified light source.

Procedure:

- **Solution Preparation:** Accurately weigh approximately 1 g of **Boc-Glu-OH** powder and dissolve it in methanol to make 100 mL of solution.
- **Measurement:**
  - Calibrate the polarimeter with a methanol blank.
  - Rinse the polarimeter cell with the prepared **Boc-Glu-OH** solution and then fill the cell, ensuring no air bubbles are present.
  - Place the cell in the polarimeter and measure the optical rotation at 20 °C.
- **Calculation:** The specific rotation  $[\alpha]$  is calculated using the formula:  $[\alpha] = (100 * \alpha) / (l * c)$  where:

- $\alpha$  is the observed rotation in degrees.
- $l$  is the path length in decimeters (1 dm).
- $c$  is the concentration in g/100 mL.

## Determination of Solubility (Shake-Flask Method)

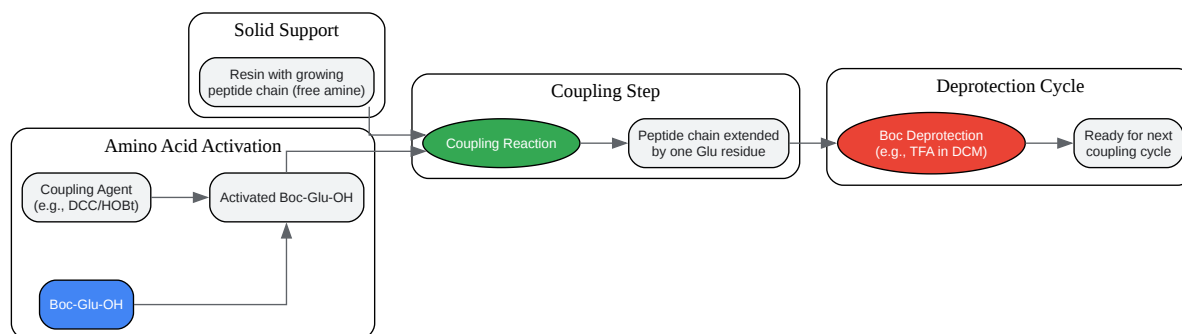
This method determines the equilibrium solubility of **Boc-Glu-OH** in a given solvent.

Procedure:

- **Sample Preparation:** Add an excess amount of **Boc-Glu-OH** powder to a known volume of the desired solvent (e.g., water, DMF) in a sealed flask.
- **Equilibration:** Agitate the flask at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Separate the undissolved solid from the saturated solution by centrifugation followed by filtration through a fine-pore filter (e.g., 0.22  $\mu$ m).
- **Quantification:** Analyze the concentration of **Boc-Glu-OH** in the clear, saturated filtrate using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection. The resulting concentration represents the solubility of the compound in that solvent at the specified temperature.

## Role in Solid-Phase Peptide Synthesis (SPPS)

**Boc-Glu-OH** is a fundamental building block in Boc-chemistry-based solid-phase peptide synthesis. The following diagram illustrates the logical workflow of incorporating a **Boc-Glu-OH** residue into a growing peptide chain.



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### Boc-Glu-OH in Solid-Phase Peptide Synthesis.

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